

Isopropyl Citrate: A Guide to Safe Handling and Proper Disposal

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Compound of Interest

Compound Name: Isopropyl citrate

Cat. No.: B1581182

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This guide provides essential safety and logistical information for the proper disposal of **isopropyl citrate** in a laboratory setting. Adherence to these procedures is critical for ensuring personnel safety and environmental compliance.

Immediate Safety Protocols

Before handling **isopropyl citrate**, it is imperative to be familiar with its properties and the necessary safety precautions. Always consult the Safety Data Sheet (SDS) for the most detailed information.

Personal Protective Equipment (PPE): When handling **isopropyl citrate**, all personnel must wear the following PPE to minimize exposure risk:

- **Gloves:** Wear chemical-impermeable gloves.[\[1\]](#)[\[2\]](#)
- **Eye Protection:** Use tightly fitting safety goggles with side-shields.[\[1\]](#)[\[2\]](#)
- **Protective Clothing:** A lab coat or fire/flame-resistant and impervious clothing is required.[\[1\]](#)[\[2\]](#)
- **Respiratory Protection:** If ventilation is inadequate or exposure limits are exceeded, use a full-face respirator.[\[2\]](#)

Handling and Storage:

- Handle **isopropyl citrate** in a well-ventilated area, preferably under a chemical fume hood.
[1][3]
- Avoid the formation of dust and aerosols.[1]
- Prevent contact with skin and eyes.[1]
- Store containers tightly closed in a cool, dry, and well-ventilated location away from incompatible materials.[1]
- Use non-sparking tools to prevent fire, as the substance may be flammable.[1][4]

Emergency Procedures:

- Skin Contact: Immediately remove contaminated clothing and wash the affected area with soap and plenty of water.[1][2]
- Eye Contact: Rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do so.[1][2]
- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen.[1][2]
- Ingestion: Rinse the mouth with water. Do not induce vomiting.[1][2]
- In all cases of exposure, seek immediate medical attention.[1][2]
- Spills: Evacuate personnel to a safe area. Prevent further leakage and do not allow the chemical to enter drains.[1][2] Collect the spill with absorbent material and place it in a suitable, closed container for disposal.[1][5]

Isopropyl Citrate Properties and Classification

Proper waste characterization is the first step in the disposal process. **Isopropyl citrate** is classified based on its physical and toxicological properties.

Property	Value	Source
Physical State	Liquid	[1]
Melting Point	-30°C	[1][2]
Boiling Point	153°C	[1][2]
Flash Point	62°C	[2]
UN Transport Hazard Class	6.1 (Toxic Liquid, Organic, N.O.S.)	[2]

Step-by-Step Disposal Procedure

Follow this procedure to ensure the safe and compliant disposal of **isopropyl citrate** waste.

Step 1: Waste Characterization and Segregation

- Based on its properties, **isopropyl citrate** waste should be treated as a hazardous, toxic, and organic chemical waste.[2]
- This waste must be segregated from other waste streams such as non-hazardous waste, acids, bases, and oxidizers.[6] Keep it separate from incompatible materials.

Step 2: Select and Prepare Waste Container

- Choose a container that is chemically compatible with **isopropyl citrate**. High-density polyethylene (HDPE) or other plastic containers are often preferred for organic solvents.[7]
- The container must be in good condition, leak-proof, and have a secure, tightly-fitting cap.[6][8]
- Ensure the container is clean and dry before adding waste.

Step 3: Labeling the Waste Container

- Label the waste container with a "Hazardous Waste" tag before any waste is added.[9]
- The label must clearly identify the contents as "**Isopropyl Citrate** Waste."

- Include the name of the principal investigator or lab manager, room number, and the date the container was started.[\[9\]](#)

Step 4: Accumulating Waste

- Store the labeled waste container in a designated Satellite Accumulation Area (SAA).[\[7\]](#)
- Keep the container closed at all times, except when adding waste.
- Do not overfill the container; allow for at least 10% headspace for vapor expansion.[\[10\]](#)

Step 5: Arranging for Final Disposal

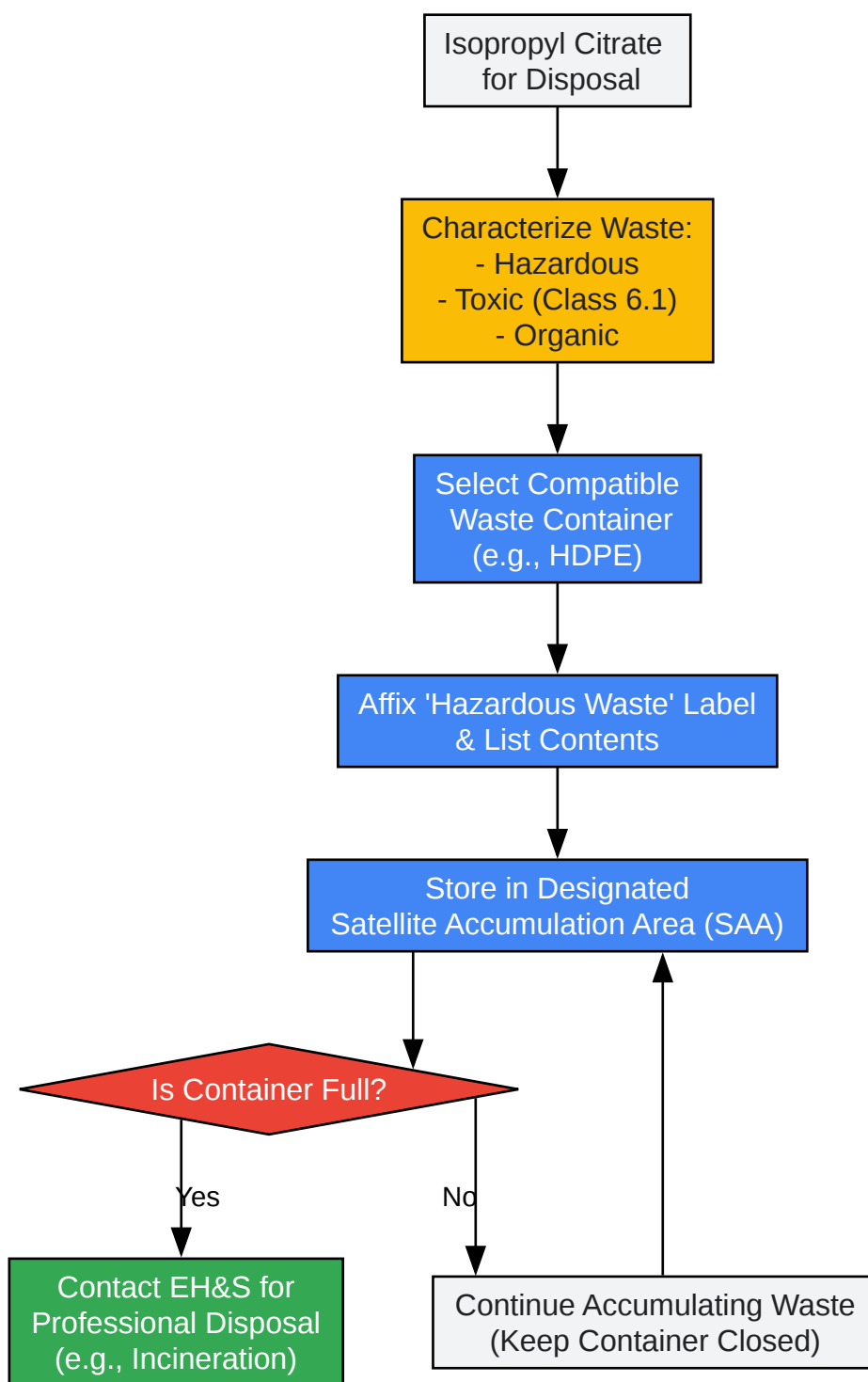
- **Isopropyl citrate** waste must not be disposed of down the drain or in regular trash.[\[1\]](#)
Discharge into sewer systems or the environment is prohibited.[\[1\]](#)
- The material should be disposed of by a licensed chemical destruction facility, often through controlled incineration.[\[1\]](#)
- Contact your institution's Environmental Health & Safety (EH&S) department to schedule a pickup for your properly containerized and labeled waste.[\[7\]](#)

Step 6: Empty Container Disposal

- A container that held **isopropyl citrate** can be disposed of as regular trash only after it has been triple-rinsed with a suitable solvent (e.g., water or ethanol).[\[9\]](#)
- The rinsate must be collected and disposed of as hazardous waste.[\[9\]](#)
- After rinsing, deface or remove all hazardous chemical labels from the empty container before placing it in the regular trash.[\[9\]](#)

Isopropyl Citrate Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **isopropyl citrate**.



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Caption: Workflow for the proper disposal of **isopropyl citrate** waste.

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